

Physical properties of benzyl hexyl ether, including boiling point and solubility

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Compound of Interest

Compound Name: Benzyl hexyl ether

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An In-depth Technical Guide to the Physical Properties of Benzyl Hexyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **benzyl hexyl ether**, a versatile organic compound with applications in various scientific fields, including fragrance, pharmaceuticals, and agrochemicals.^[1] The following sections detail its key physical characteristics, supported by structured data, generalized experimental protocols, and logical diagrams to facilitate a deeper understanding for research and development professionals.

Core Physical Properties

Benzyl hexyl ether (CAS No. 61103-84-2) is a colorless liquid with the chemical formula $C_{13}H_{20}O$.^{[1][2]} It is recognized for its characteristic fruity, green, and floral odor profile.^[3] Its molecular structure, consisting of a benzyl group and a hexyl group linked by an ether oxygen, imparts specific physical properties that are critical for its application as a solvent and a synthetic intermediate.^[1]

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **benzyl hexyl ether** for easy reference and comparison.

| Property | Value | Unit | Source(s) |
|-------------------------------|---------------------------------|-------|---|
| Molecular Weight | 192.3 | g/mol | [2] [3] |
| Boiling Point (estimated) | 262 | °C | [3] |
| Flash Point (estimated) | 105.18 | °C | [3] |
| Vapor Pressure (estimated) | 0.0087 @ 20°C; 0.0144 @ 25°C | hPa | [3] |
| XLogP3-AA | 3.9 | | [3] |

Solubility Profile

The solubility of a compound is a critical parameter in drug development and formulation science. **Benzyl hexyl ether**, with its significant hydrocarbon content, is generally considered non-polar, which dictates its solubility in various media.

The table below outlines the solubility of **benzyl hexyl ether** in water and a range of common organic solvents at 25°C.

| Solvent | Solubility (g/L) | Source(s) |
|-------------------------|------------------|-----------|
| Water | 0.09 | [3] |
| Ethanol | 4830.55 | [3] |
| Methanol | 2941.46 | [3] |
| Isopropanol | 3582.19 | [3] |
| Ethyl Acetate | 9009.92 | [3] |
| n-Propanol | 4069.93 | [3] |
| Acetone | 6267.1 | [3] |
| n-Butanol | 4430.24 | [3] |
| Acetonitrile | 5439.89 | [3] |
| Dimethylformamide (DMF) | 1764.02 | [3] |
| Toluene | 2138.85 | [3] |
| Isobutanol | 2927.15 | [3] |
| 1,4-Dioxane | 7525.88 | [3] |

Experimental Protocols

While specific experimental documentation for determining the physical properties of **benzyl hexyl ether** is not readily available in the public domain, the following sections describe generalized, standard methodologies that are broadly applicable for such determinations.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **benzyl hexyl ether**, with a relatively high boiling point, distillation-based methods are appropriate.

Methodology: Distillation Method (ASTM D1078)

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a distillation flask, a condenser, a temperature sensor (thermometer or thermocouple), and a receiving flask.
- **Sample Preparation:** A measured volume of **benzyl hexyl ether** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is heated gently. The heating rate is controlled to maintain a steady distillation rate.
- **Temperature Reading:** The temperature is recorded when the first drop of distillate falls from the condenser and remains constant as the liquid and vapor are in equilibrium. This steady temperature is recorded as the boiling point.
- **Pressure Correction:** Since boiling point is pressure-dependent, the atmospheric pressure is recorded, and the observed boiling point is corrected to the standard pressure (101.3 kPa) using a nomograph or the Sidney-Young equation if necessary.

Determination of Solubility

Solubility is determined by preparing a saturated solution of the solute in a specific solvent and then quantifying the concentration of the dissolved solute.

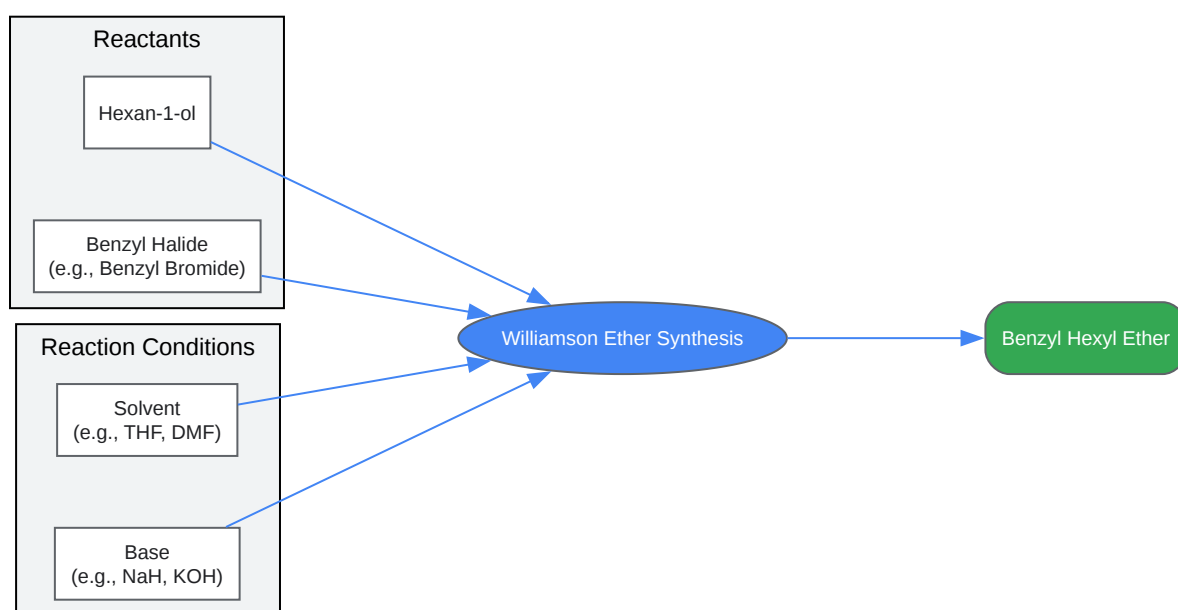
Methodology: Isothermal Shake-Flask Method

- **Sample Preparation:** An excess amount of **benzyl hexyl ether** is added to a known volume of the solvent in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., in a shaker bath) at a constant temperature (e.g., 25°C) for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- **Phase Separation:** The mixture is allowed to stand undisturbed at the same constant temperature to allow the undissolved solute to settle. Alternatively, centrifugation can be used to separate the excess solute.

- **Quantification:** A known volume of the clear, saturated supernatant is carefully withdrawn. The concentration of **benzyl hexyl ether** in the aliquot is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC), against a calibrated standard curve.
- **Calculation:** The solubility is then calculated and expressed in grams per liter (g/L) of the solvent.

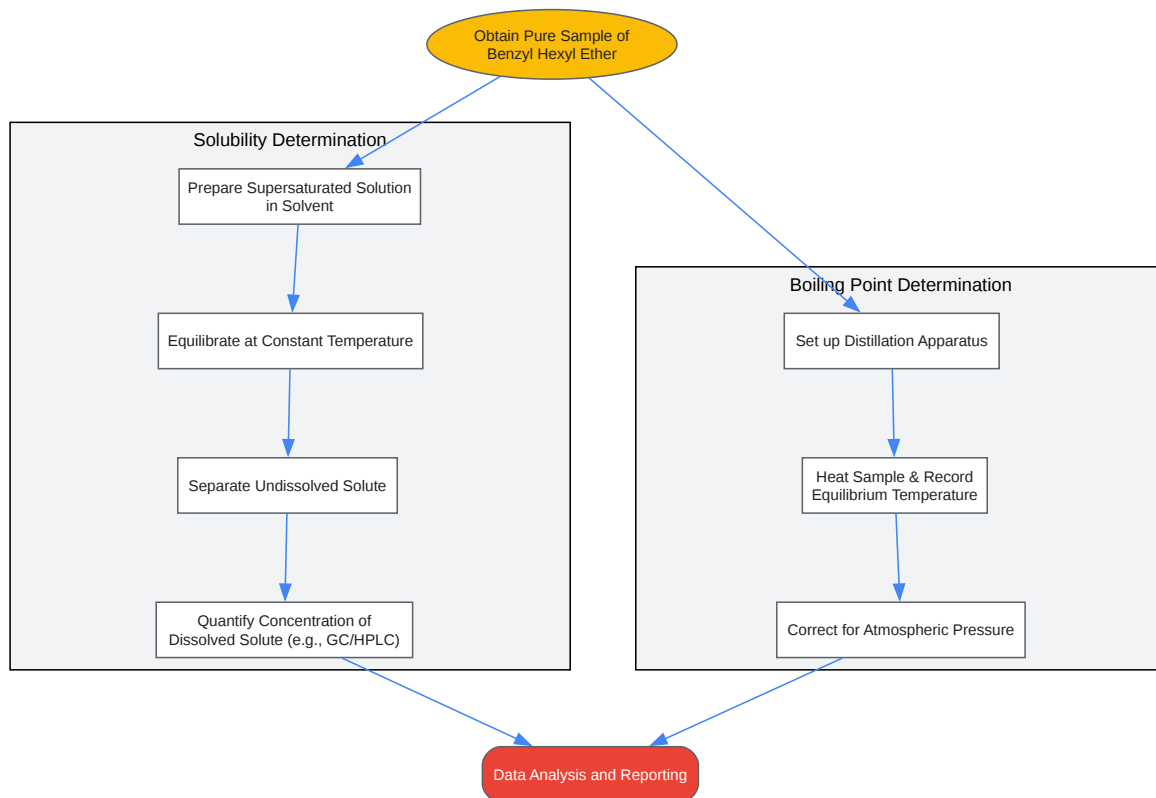
Logical Relationships and Workflows

The following diagrams illustrate the logical flow of a common synthetic route for benzyl ethers and a general workflow for determining physical properties.



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Caption: General Williamson Ether Synthesis pathway for **Benzyl Hexyl Ether**.



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